

Technical Support Center: Managing Axl-IN-8 Toxicity in In Vivo Experiments

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Compound of Interest

Compound Name: Axl-IN-8

Cat. No.: B12398228

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for managing potential toxicities associated with the Axl inhibitor, **Axl-IN-8**, in in vivo experiments.

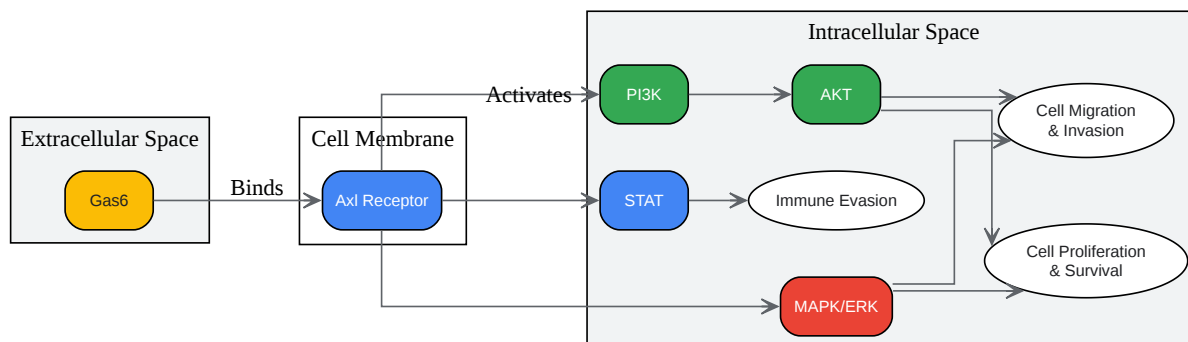
Frequently Asked Questions (FAQs)

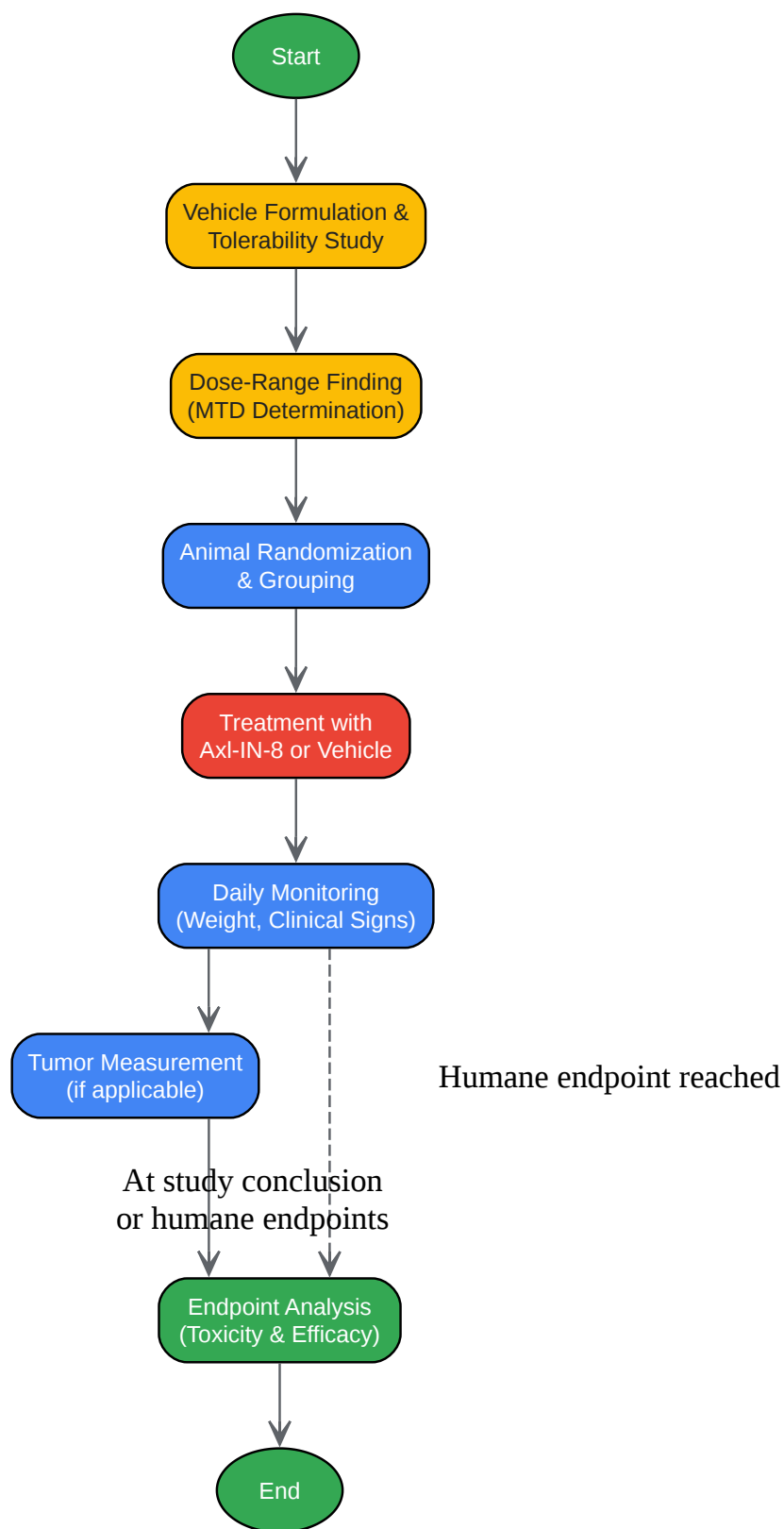
Q1: What is the mechanism of action of **Axl-IN-8**?

A1: **Axl-IN-8** is a small molecule inhibitor that targets the Axl receptor tyrosine kinase. Axl is a member of the TAM (Tyro3, Axl, and Mer) family of receptors and its signaling is implicated in various cellular processes including cell survival, proliferation, migration, and immune response.[1] Overexpression and activation of Axl have been linked to poor prognosis and drug resistance in several cancers.[2] **Axl-IN-8** works by blocking the kinase activity of Axl, thereby inhibiting downstream signaling pathways such as the PI3K-AKT, MAPK/ERK, and STAT pathways.[2][3] This inhibition can lead to reduced tumor growth, metastasis, and potentially reverse therapeutic resistance.[3][4]

Q2: What is the Axl signaling pathway?

A2: The Axl signaling pathway is typically activated by its ligand, Growth Arrest-Specific 6 (Gas6). Binding of Gas6 to the extracellular domain of Axl induces receptor dimerization and autophosphorylation of its intracellular kinase domain.^{[2][5]} This phosphorylation creates docking sites for various downstream signaling molecules, leading to the activation of multiple pathways that promote cell survival, proliferation, and migration.^{[2][3]}





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